

YM-90709 in DMSO: Technical Support & Troubleshooting

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Compound of Interest

Compound Name: YM-90709

Cat. No.: B1683506

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **YM-90709** when using Dimethyl Sulfoxide (DMSO) as a solvent. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the successful use of **YM-90709** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **YM-90709** in DMSO?

A1: The reported solubility of **YM-90709** in DMSO varies across different suppliers. It is crucial to consult the product-specific technical data sheet. However, published data indicates a high solubility, generally ranging from 20 mg/mL to over 60 mg/mL.^{[1][2][3]} For best results, it is recommended to use fresh, anhydrous DMSO, as absorbed moisture can significantly decrease solubility.^{[1][2]}

Q2: How should I prepare a stock solution of **YM-90709** in DMSO?

A2: To prepare a stock solution, add the appropriate amount of fresh DMSO to your vial of **YM-90709** powder to achieve the desired concentration. To aid dissolution, you can gently warm the solution to 37°C or use an ultrasonic bath.^[3] Always ensure the compound is fully dissolved before use. A detailed protocol is provided in the "Experimental Protocols" section below.

Q3: What are the recommended storage conditions for **YM-90709** stock solutions in DMSO?

A3: **YM-90709** stock solutions in DMSO should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[1][3] Store these aliquots at -80°C for long-term stability (up to 2 years) or at -20°C for shorter periods (up to 1 month).[1][2][3]

Q4: Can I store my **YM-90709** DMSO stock solution at room temperature?

A4: No, it is not recommended. While DMSO itself is stable at room temperature, the stability of **YM-90709** in solution at this temperature has not been established.[4] For optimal integrity of the compound, stock solutions must be stored frozen.

Q5: My DMSO is frozen. Is it still usable?

A5: Yes. DMSO has a freezing point of 18.5°C (65.4°F) and will solidify at standard refrigerator temperatures or in a cool room.[5] You can thaw it by warming the container to room temperature without any damage to the solvent.[4] Ensure it is completely liquefied and at room temperature before using it to dissolve **YM-90709**.

Data Summary Tables

Table 1: Solubility of YM-90709 in DMSO

Concentration (mg/mL)	Molar Concentration (mM)	Source
20 mg/mL	~55.6 mM	GlpBio[3]
47 mg/mL	130.76 mM	Selleck Chemicals[1]
62.5 mg/mL	173.89 mM	MedchemExpress[2]

Note: The molecular weight of **YM-90709** is 359.42 g/mol . Molar concentration is calculated based on this value.

Table 2: Stability and Storage of YM-90709

Form	Storage Temperature	Duration	Source
Powder	-20°C	3 years	Selleck Chemicals, MedchemExpress[1][2]
4°C	2 years	MedchemExpress[2]	
In DMSO	-80°C	Up to 2 years	MedchemExpress[2]
-80°C	1 year	Selleck Chemicals[1]	
-80°C	6 months	GlpBio[3]	
-20°C	1 year	MedchemExpress[2]	
-20°C	1 month	Selleck Chemicals, GlpBio[1][3]	

Troubleshooting Guide

Problem: The **YM-90709** powder is not fully dissolving in DMSO.

- Is your DMSO fresh? DMSO is hygroscopic, meaning it readily absorbs moisture from the air. [2][4] This moisture can significantly lower the solubility of compounds.
 - Solution: Always use newly opened or anhydrous grade DMSO for preparing stock solutions.[1][2]
- Have you tried aiding dissolution? Sometimes, mechanical or thermal energy is required to achieve full solubility, especially at higher concentrations.
 - Solution: Gently warm the vial to 37°C in a water bath or use an ultrasonic bath for a short period to facilitate dissolution.[3] Vortexing the solution can also help.

Problem: I see precipitation in my stock solution after thawing.

- Was the compound fully dissolved initially? If the compound was not completely in solution before freezing, it will precipitate upon thawing.

- Solution: Before freezing, ensure your stock solution is a clear, homogenous mixture. If needed, use the methods described above (warming, sonication) to redissolve the precipitate before use.
- Have you subjected the vial to multiple freeze-thaw cycles? Repeated changes in temperature can compromise the stability of the compound in solution, leading to degradation or precipitation.
 - Solution: Prepare single-use aliquots of your stock solution to avoid the need for repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)

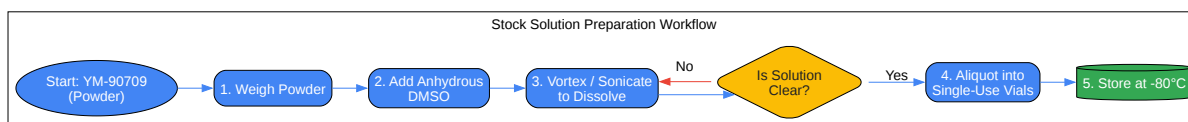
Experimental Protocols & Workflows

Protocol: Preparation of a 10 mM YM-90709 Stock Solution in DMSO

- Acquire Materials:
 - **YM-90709** (powder form)
 - Anhydrous, sterile-filtered DMSO
 - Sterile microcentrifuge tubes or cryovials
- Calculation:
 - Determine the mass of **YM-90709** needed. For 1 mL of a 10 mM solution (MW = 359.42 g/mol):
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 359.42 \text{ g/mol} * 1000 \text{ mg/g} = 3.59 \text{ mg}$
- Dissolution:
 - Weigh out 3.59 mg of **YM-90709** powder and place it in a sterile vial.
 - Add 1 mL of fresh, anhydrous DMSO to the vial.

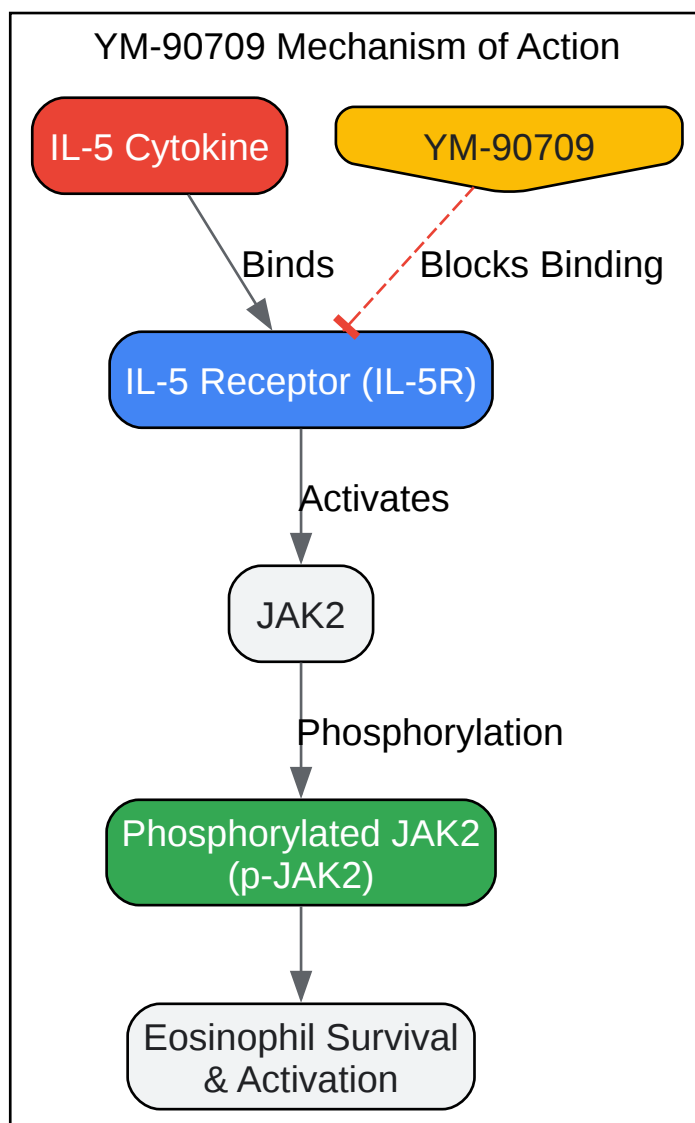
- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- If dissolution is slow, briefly warm the vial to 37°C or place it in an ultrasonic bath.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile, light-protected cryovials.
 - Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term use.

Diagrams and Visual Guides



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Caption: Workflow for preparing a **YM-90709** stock solution in DMSO.



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Caption: **YM-90709** inhibits the IL-5 signaling pathway.[6]

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